

Personal protective equipment for handling Neodecanoyl chloride

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Compound of Interest

Compound Name: Neodecanoyl chloride

Cat. No.: B1347055

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Essential Safety and Handling Guide for Neodecanoyl Chloride

This guide provides critical safety, handling, and disposal information for **Neodecanoyl chloride**, tailored for laboratory and drug development professionals. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental contamination.

Hazard Summary

Neodecanoyl chloride is a corrosive liquid with a pungent odor that poses significant health risks.^{[1][2]} It is classified as harmful if swallowed, fatal if inhaled, and causes severe skin burns and eye damage.^{[3][4]} The substance reacts with water, including moisture in the air, to form hydrochloric acid and neodecanoic acid, contributing to its corrosive properties.^{[1][5]}

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **Neodecanoyl chloride**.

Property	Value	Source
CAS Number	40292-82-8	[1][6]
Molecular Formula	C ₁₀ H ₁₉ ClO	[1][4]
Molecular Weight	190.71 g/mol	[1][4]
Appearance	Clear liquid with a pungent odor	[1]
Density (20°C)	0.95 g/cm ³	[1]
Boiling Point	210°C / 101 kPa	[1]
Flash Point	86°C (closed cup)	[1]
Acute Toxicity	LD50 (oral, rat): 2180 mg/kg	[1]
Solubility	Soluble in common organic solvents (acetone, chloroform, toluene, THF).[1] Reacts with water.[5]	

Operational and Safety Plans

A systematic approach to handling, emergency response, and disposal is crucial. The following procedural guidance outlines the necessary steps for safe laboratory operations involving **Neodecanoyl chloride**.

Personal Protective Equipment (PPE)

All personnel must use the appropriate PPE when handling **Neodecanoyl chloride**. The required equipment, selected based on the specific workplace conditions and substance concentration, is detailed below.[6]

Protection Type	Minimum Requirement	Recommended for
Eye / Face	Tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards).[6][7]	All handling procedures.
A full face shield should be used in addition to goggles when there is a higher risk of splashing.[8][9]		
Skin / Body	Chemical-resistant gloves (inspected prior to use).[7][9]	All handling procedures.
Impervious, fire/flame-resistant lab coat or coveralls.[6][7]		
Closed-toe, chemical-resistant shoes. Safety footwear should cover the entire foot.[10]		
Respiratory	Work must be conducted in a well-ventilated area or a chemical fume hood.[3][6]	All handling procedures.
If ventilation is inadequate or exposure limits are exceeded, a full-face respirator with appropriate cartridges (NIOSH or EN 149 approved) must be used.[5][7]		
A self-contained breathing apparatus (SCBA) is required for major spills and firefighting.[5][7]		
Emergency response situations.		

Step-by-Step Handling and Storage Plan

Handling:

- Preparation: Ensure a safety shower and eyewash station are readily accessible.[5] Handle the product within a closed system or under appropriate exhaust ventilation, such as a chemical fume hood.[5]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[5] Avoid breathing any mists, vapors, or spray.[5]
- Hygiene: Do not eat, drink, or smoke in the work area.[3][6] Wash hands and any exposed skin thoroughly after handling.[3][6]
- Equipment: Use non-sparking tools to prevent ignition from electrostatic discharge.[3][7]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated area.[1][6] Keep the container tightly closed to prevent contact with moisture.[1][3][5]
- Security: The storage area should be locked.[3][6]
- Incompatibilities: Store away from incompatible materials such as water, strong bases, alcohols, and amines.[5]

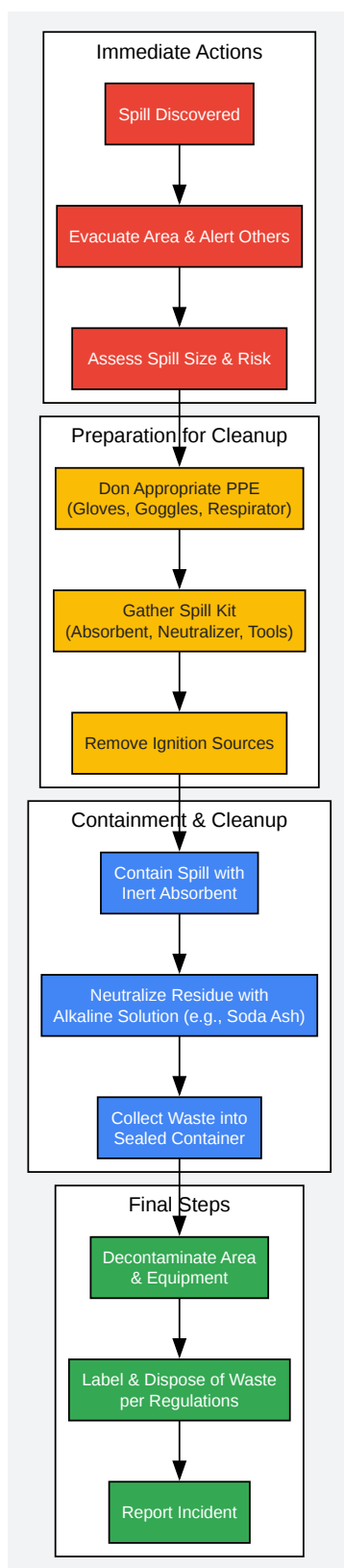
Emergency Procedures: Spill and Exposure Response

Immediate and correct response to a spill or exposure is critical.

Spill Response Protocol:

- Evacuate: Immediately evacuate personnel from the affected area, staying upwind of the spill.[7]
- Ventilate: Ensure the area is adequately ventilated.[6][7]
- Control Ignition: Remove all sources of ignition.[7]
- Don PPE: Wear the appropriate PPE, including respiratory protection (SCBA for large spills), chemical-resistant gloves, impervious clothing, and eye protection.[5][7]

- Containment: Prevent further leakage if it is safe to do so. Use an inert absorbent material like sand, silica gel, or an acid binder to contain the spill.[\[5\]](#)[\[7\]](#) Do not use water.[\[5\]](#)
- Neutralization: For the final cleanup, the spill can be neutralized with an alkaline solution such as lime milk or soda.[\[1\]](#)[\[5\]](#)
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, closed, and properly labeled container for disposal.[\[6\]](#)[\[7\]](#)
- Decontamination: Decontaminate the area and all equipment used for cleanup.
- Prohibited Actions: Do not let the chemical enter drains or surface water.[\[5\]](#)[\[7\]](#)



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Caption: Workflow for handling a **Neodecanoyl chloride** spill.

First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate emergency medical help.[3][6][7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water. Seek immediate medical attention.[6][7]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do so. Continue rinsing.[3] Specific and urgent treatment is required; get medical help immediately.[3][6]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[3][6][7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately. [6][7]

Step-by-Step Disposal Plan

Disposal of **Neodecanoyl chloride** and its contaminated materials must be handled as hazardous waste in strict accordance with all local, regional, and national regulations.[3][11]

- Waste Collection: Collect waste material, including spent absorbent from spills, in suitable, closed, and clearly labeled containers.[6][7]
- Prohibited Disposal: Do not dispose of **Neodecanoyl chloride** in the trash or pour it down the sewer system.[5][7] Contamination of drains, surface water, or groundwater must be avoided.[5][7]
- Chemical Treatment: The primary method of disposal is through a licensed chemical destruction facility, often involving controlled incineration with flue gas scrubbing to neutralize harmful combustion products.[7]
- Container Disposal: Empty containers are also hazardous. They can be triple-rinsed with an appropriate solvent (the rinsate must be collected as hazardous waste).[3][7] After rinsing, containers can be offered for recycling or reconditioning, or they may be punctured to prevent reuse and disposed of in a sanitary landfill as permitted by regulations.[3][7]

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